

Ex Vivo Brain Slice Imaging with RH 795: An In-depth Technical Guide

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Compound of Interest

Compound Name: RH 795

Cat. No.: B15553039

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Introduction

Voltage-sensitive dyes (VSDs) are powerful tools for monitoring the dynamics of membrane potential in neuronal populations with high spatial and temporal resolution. Among these, **RH 795** has emerged as a valuable probe for functional imaging in ex vivo brain slice preparations. This styryl dye partitions into the cell membrane and exhibits a change in its fluorescence intensity in response to alterations in the transmembrane electrical field. This technical guide provides a comprehensive overview of the core principles, experimental protocols, and data analysis workflows for utilizing **RH 795** in ex vivo brain slice imaging. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively employ this technique in their studies of neural circuit function, synaptic plasticity, and the effects of pharmacological agents on neuronal activity.

Properties of RH 795

RH 795 is a fast-response potentiometric probe that allows for the optical recording of neuronal activity. Its spectral properties and response kinetics make it suitable for capturing rapid events

such as action potentials and postsynaptic potentials.

Property	Value	Reference
Dye Type	Fast-response potentiometric styryl dye	
Excitation (in Methanol)	~530 nm	
Emission (in Methanol)	~712 nm	
Response Time	Fast (sub-millisecond)	[1]
Fractional Fluorescence Change	$\sim 10^{-2}$ to 10^{-5} per 100 mV	[2]
Phototoxicity	Generally considered to have weak phototoxic effects	
Photobleaching	Slow bleaching rate, suitable for longer-term experiments	

Experimental Protocols

The successful application of **RH 795** for ex vivo brain slice imaging hinges on meticulous experimental procedures, from tissue preparation to image acquisition. The following sections detail the key steps involved.

Brain Slice Preparation

The quality of the brain slice is paramount for obtaining meaningful data. The goal is to maintain the viability and structural integrity of the neuronal circuits of interest.

Solutions:

- Artificial Cerebrospinal Fluid (aCSF), cutting solution (NMDG-HEPES based): Used during the slicing procedure to maintain tissue viability. Should be ice-cold and continuously bubbled with 95% O₂ / 5% CO₂ (carbogen). A common recipe includes (in mM): 92 NMDG, 2.5 KCl, 1.25 NaH₂PO₄, 30 NaHCO₃, 20 HEPES, 25 glucose, 2 thiourea, 5 Na-ascorbate, 3

Na-pyruvate, 0.5 $\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$, and 10 $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$. The pH should be titrated to 7.3–7.4 with hydrochloric acid.^{[3][4]}

- aCSF, recording solution: Used for incubation and during imaging. A typical composition is (in mM): 124 NaCl, 2.5 KCl, 2 CaCl_2 , 2 MgSO_4 , 1.25 NaH_2PO_4 , 26 NaHCO_3 , and 10 glucose. This solution should also be continuously saturated with carbogen.

Procedure:

- Anesthesia and Perfusion: Anesthetize the animal (e.g., mouse or rat) according to approved institutional protocols. Perform transcardial perfusion with ice-cold, carbogenated NMDG-HEPES aCSF to clear the blood and cool the brain.
- Brain Extraction: Rapidly dissect the brain and place it in ice-cold NMDG-HEPES aCSF.
- Slicing: Use a vibratome to cut brain slices of the desired thickness (typically 300–400 μm) in the ice-cold, carbogenated NMDG-HEPES aCSF.^{[3][4]}
- Recovery: Transfer the slices to a holding chamber containing carbogenated recording aCSF at 32–34°C for at least 30 minutes. After this initial recovery period, the slices can be maintained at room temperature.

Dye Loading

Proper loading of **RH 795** into the neuronal membranes is critical for achieving a good signal-to-noise ratio.

Solution:

- **RH 795** Staining Solution: Prepare a stock solution of **RH 795** in dimethyl sulfoxide (DMSO). Dilute the stock solution into the recording aCSF to a final concentration typically in the range of 4 $\mu\text{g}/\text{ml}$.^[5]

Procedure:

- Incubation: Transfer the recovered brain slices to a small incubation chamber containing the **RH 795** staining solution.^[5]

- Incubation Time: Incubate the slices for 15-30 minutes at room temperature.[5][6] The optimal incubation time may need to be determined empirically for different brain regions and slice thicknesses.
- Wash: After incubation, transfer the slices back to a holding chamber with fresh, carbogenated recording aCSF for at least 10 minutes to wash out excess dye and reduce background fluorescence.[5]

Imaging Setup and Acquisition

A standard epifluorescence microscope equipped with a sensitive and fast camera is required for **RH 795** imaging.

Equipment:

- Microscope: An upright or inverted epifluorescence microscope.
- Light Source: A stable, high-intensity light source (e.g., xenon or mercury arc lamp, or a high-power LED).
- Filter Set: A filter set appropriate for **RH 795** (e.g., excitation filter ~530 nm, dichroic mirror, and a long-pass emission filter >610 nm).
- Objective: A water-immersion objective with a long working distance and low to medium magnification (e.g., 10x, 20x).
- Camera: A high-speed, high-sensitivity camera, such as a CCD or sCMOS camera, capable of frame rates of at least 100-500 Hz.[7]
- Perfusion System: A system to continuously perfuse the brain slice with heated (30-32°C) and carbogenated aCSF during the experiment.

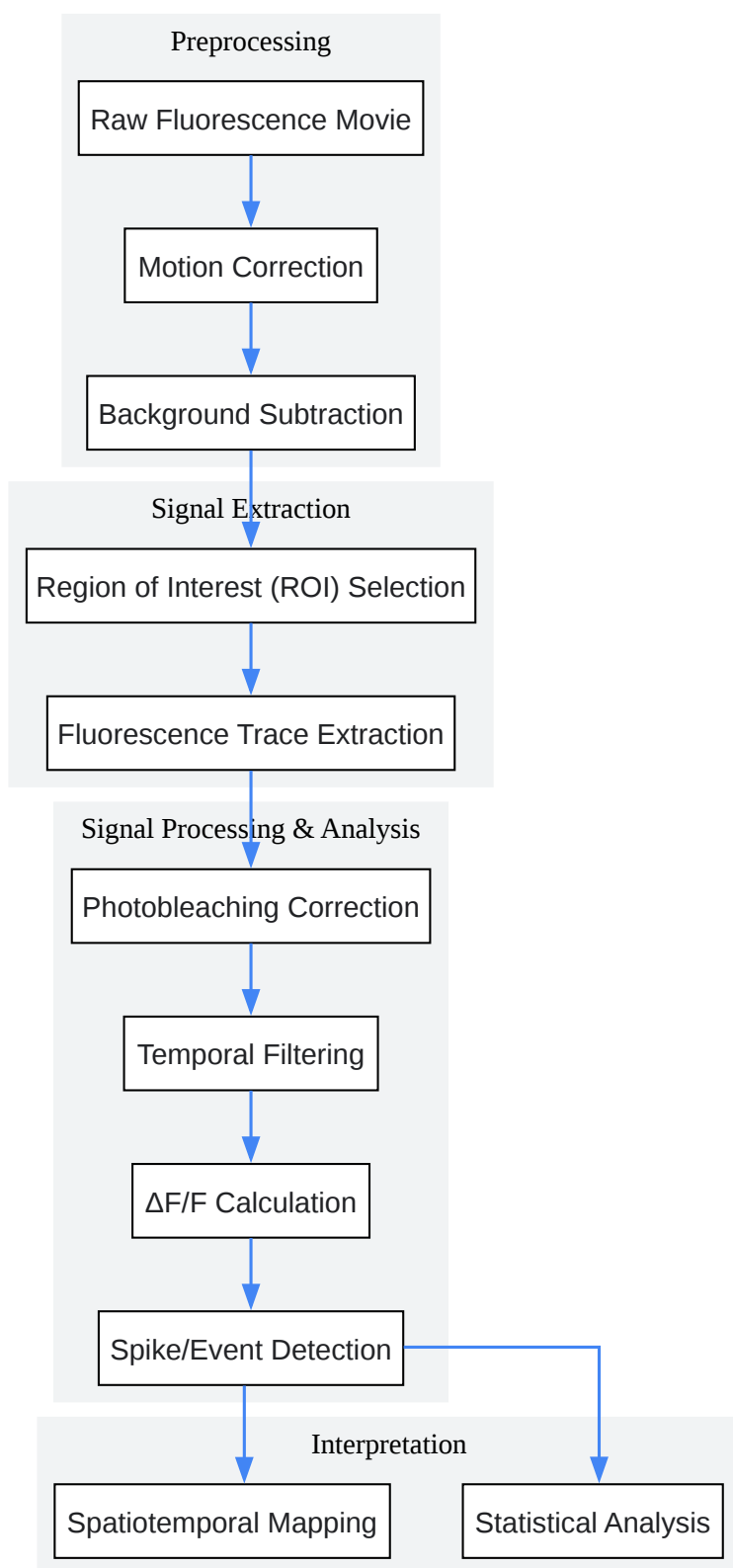
Acquisition Parameters:

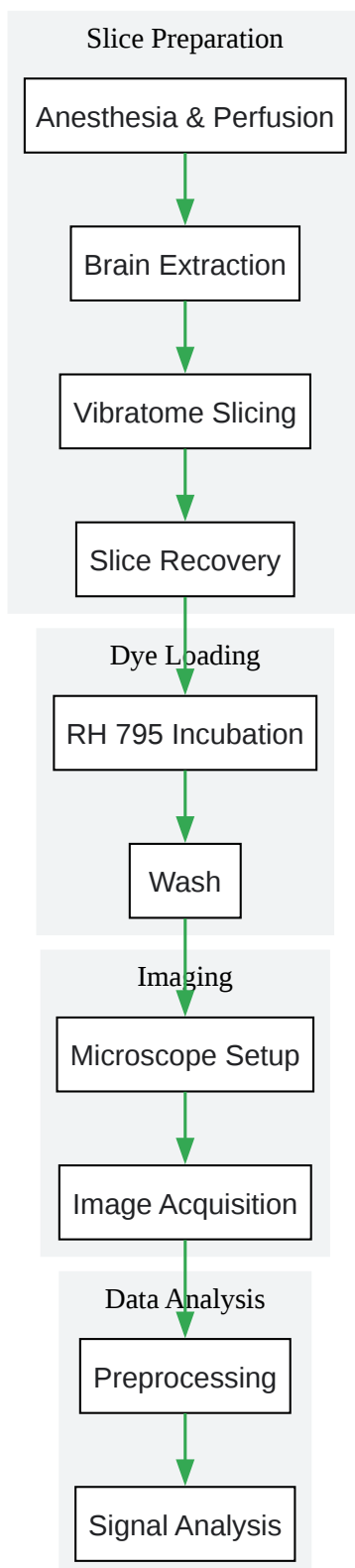
- Frame Rate: A high frame rate (e.g., 2 kHz) is necessary to capture the fast dynamics of neuronal signals.[5]

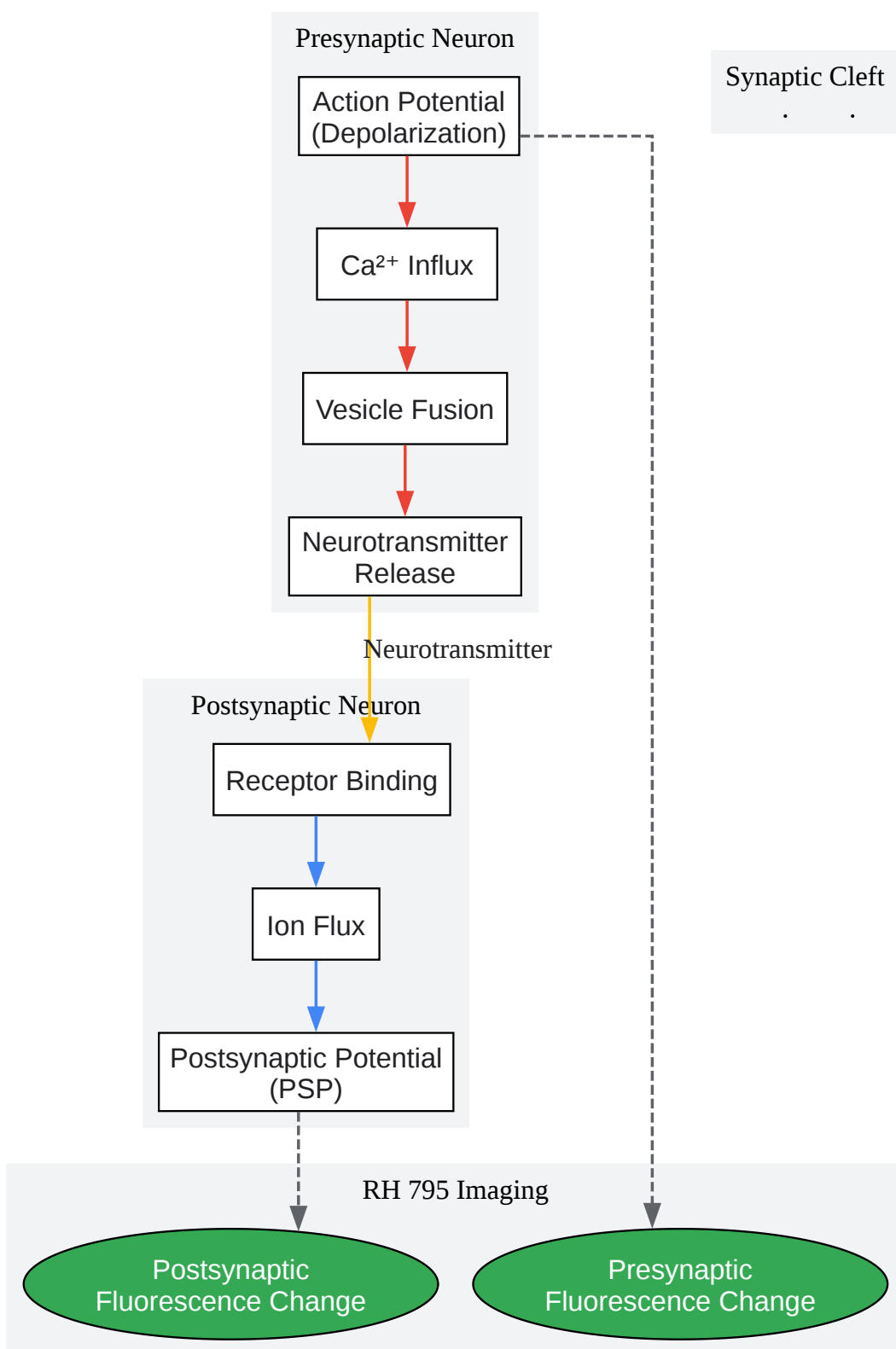
- **Exposure Time:** The exposure time should be as short as possible to achieve the desired temporal resolution while maintaining an adequate signal-to-noise ratio.
- **Illumination Intensity:** Use the lowest illumination intensity necessary to obtain a good signal to minimize phototoxicity and photobleaching.

Data Analysis Workflow

The analysis of **RH 795** imaging data involves several steps to extract meaningful physiological information from the raw fluorescence signals.







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